

Application Notes: Analytical Methods for Endosulfan-Sulfate Detection in Water

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Compound of Interest

Compound Name: Endosulfan-sulfate

Cat. No.: B15692016

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Introduction

Endosulfan is a broad-spectrum organochlorine insecticide that has seen widespread agricultural use. Its primary and most persistent degradation product, **endosulfan-sulfate**, exhibits toxicity similar to the parent compound and is a significant environmental concern due to its persistence in soil and water.^{[1][2]} Monitoring for **endosulfan-sulfate** in water is critical for assessing environmental contamination, ensuring water quality, and protecting public health. These application notes provide detailed protocols and performance data for the robust and sensitive determination of **endosulfan-sulfate** in water samples.

Overview of Analytical Methods

The most prevalent and effective methods for quantifying **endosulfan-sulfate** in water involve a sample preparation step for extraction and concentration, followed by chromatographic separation and detection.

- Gas Chromatography (GC): A robust technique for separating volatile and semi-volatile compounds like **endosulfan-sulfate**.^[1]

- Electron Capture Detector (ECD): GC-ECD is highly sensitive to halogenated compounds, making it a traditional and cost-effective choice for endosulfan analysis.[\[1\]](#)
- Mass Spectrometry (MS): GC coupled with Mass Spectrometry (GC-MS) or tandem mass spectrometry (GC-MS/MS) offers superior selectivity and definitive confirmation of the analyte's identity, minimizing the risk of false positives.[\[1\]](#)[\[3\]](#)
- Liquid Chromatography (LC): High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UPLC), especially when paired with tandem mass spectrometry (LC-MS/MS), provides excellent sensitivity and selectivity. This method can be automated with online Solid-Phase Extraction (SPE) for high-throughput analysis.[\[1\]](#)[\[4\]](#)

The choice of method often depends on the required sensitivity, the complexity of the water matrix, and the available instrumentation.[\[1\]](#)

Data Presentation: Performance of Analytical Methods

The following table summarizes the performance of various validated methods for the determination of **endosulfan-sulfate** in water.

Analytical Technique	Sample Preparation	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery (%)	Reference
GC×GC-ToFMS	SPE	0.38 - 17.96 ng/L	1.18 - 54.43 ng/L	75 - 116	[5][6]
Online SPE-UPLC-MS/MS	Online SPE	3 ng/L	-	50 - 144	[4]
LC/APCI/MS/MS	SPE	-	9 ng/L (as part of a linearity range)	72 - 119	[7]
GC-ECD	Liquid-Liquid Extraction	15 ng/L	-	-	[2][8][9]
GC-MS	DLLME	0.01 µg/L	0.04 µg/L	93.6 - 105.2	[10]
GC/QqQ-MS-MS	Stir-Bar Sorptive Extraction	Parts-per-trillion (ng/L) levels	-	-	[11]

Experimental Protocols

Protocol 1: Solid-Phase Extraction (SPE) followed by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol is a widely used, robust method for extracting and concentrating **endosulfan-sulfate** from various water matrices.[\[1\]](#)

1. Materials and Reagents

- Solid-Phase Extraction Cartridges: C18 (500 mg, 6 mL) or equivalent.[\[1\]](#)
- Solvents: Dichloromethane, methanol, hexane (pesticide residue grade).[\[1\]](#)
- Anhydrous Sodium Sulfate.[\[1\]](#)

- Reagent Water: HPLC grade or equivalent, free of interferences.[1]
- **Endosulfan-Sulfate** analytical standard.
- Internal Standard (e.g., per-deuterated β -endosulfan (d4)).[4]
- Glassware: 500 mL graduated cylinders, collection tubes, conical tubes.[1]
- SPE Vacuum Manifold.[1]
- Nitrogen Evaporation System.[1]
- GC-MS system with a suitable capillary column (e.g., VF-5ms or equivalent).[1]

2. Sample Preparation and Extraction

- Sample Collection: Collect water samples in clean, pre-rinsed glass bottles.[1]
- SPE Cartridge Conditioning: Sequentially pass 5 mL of dichloromethane, 5 mL of methanol, and 10 mL of reagent water through the C18 cartridge. Do not allow the cartridge to go dry.
[1][5]
- Sample Loading: Measure 500 mL of the water sample. Spike with an appropriate amount of internal standard. Pass the entire sample through the conditioned cartridge at a controlled flow rate of 5-10 mL/min.[1]
- Cartridge Washing: After loading, wash the cartridge with 5 mL of reagent water to remove polar interferences.[1][5]
- Cartridge Drying: Dry the cartridge thoroughly by passing a stream of nitrogen or applying a vacuum for 15-20 minutes.[1][5]
- Elution: Elute the trapped analytes by passing 10 mL of dichloromethane through the cartridge into a clean collection tube.[1]
- Drying and Concentration: Pass the eluate through a small column of anhydrous sodium sulfate to remove residual water. Concentrate the eluate to a final volume of 1 mL using a gentle stream of nitrogen.[1][5]

3. GC-MS Analysis (Example Conditions)

- Injector: Splitless mode, 250°C.[1]
- Carrier Gas: Helium at a flow rate of 1.0 mL/min.[10]
- Oven Temperature Program: Start at 120°C (hold for 1 min), ramp at 10°C/min to 260°C (hold for 2 min), then ramp at 20°C/min to 280°C (hold for 2 min).[10]
- MS Detector: Electron Impact (EI) ionization mode. Scan range m/z 50–450 for confirmation, or use Selected Ion Monitoring (SIM) for enhanced sensitivity.[10]
- Transfer Line Temperature: 230°C.[10]

4. Quantification

- Create a calibration curve using standard solutions of **endosulfan-sulfate**.
- Quantify the analyte in the sample extract by comparing its peak area (normalized to the internal standard) against the calibration curve.



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Caption: Experimental workflow for **endosulfan-sulfate** analysis using SPE and GC-MS.

Protocol 2: Dispersive Liquid-Liquid Microextraction (DLLME) followed by GC-MS

DLLME is a rapid, simple, and effective microextraction technique requiring a low volume of organic solvent.[10]

1. Materials and Reagents

- Extraction Solvent: Carbon tetrachloride or other suitable high-density solvent.[1]
- Disperser Solvent: Acetone, acetonitrile, or methanol.[1]
- **Endosulfan-Sulfate** analytical standard.
- Conical bottom glass centrifuge tubes (10 mL).[10]
- Microsyringe.[1]
- Centrifuge.[1]
- GC-MS system.

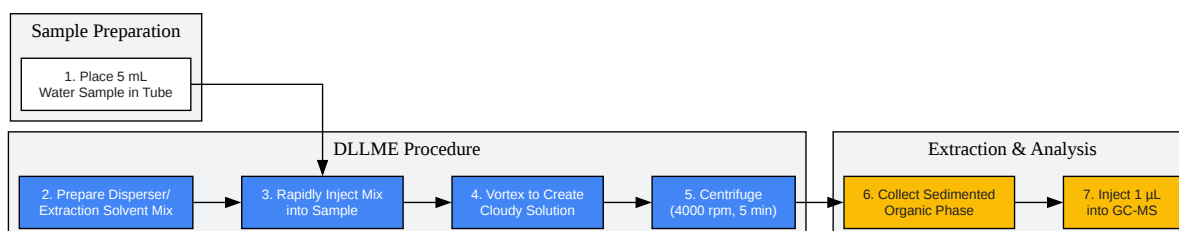
2. Extraction Procedure

- Place 5.0 mL of the water sample into a 10 mL conical centrifuge tube.[1][10]
- Prepare a mixture of the disperser and extraction solvents. A typical ratio is 1.0 mL of disperser solvent (e.g., acetone) containing 20 μ L of the extraction solvent (e.g., carbon tetrachloride).[1]
- Rapidly inject this mixture into the water sample using a syringe. A cloudy solution will form, indicating the dispersion of the fine extraction solvent droplets throughout the aqueous sample.[1][10]
- Gently shake or vortex the mixture for 1-2 minutes to facilitate extraction.
- Centrifuge the mixture at high speed (e.g., 4000 rpm) for 5 minutes. This will cause the fine droplets of the extraction solvent to sediment at the bottom of the conical tube.[1]
- Carefully withdraw the sedimented organic phase (the extract) using a microsyringe.[1]

3. GC-MS Analysis and Quantification

- Inject a small volume (e.g., 1 μ L) of the collected extract directly into the GC-MS system.[1]

- Follow the GC-MS analysis and quantification steps as described in Protocol 1 (Sections 3 and 4).



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Caption: Workflow for the DLLME-GC-MS analysis of **endosulfan-sulfate**.

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